

2-Bromo-2-cyclohexen-1 -ol: Proper Disposal & Handling Procedures

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Compound of Interest

Compound Name: 2-Bromo-2-cyclohexen-1beta-ol

CAS No.: 109431-74-5

Cat. No.: B2493247

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Executive Safety Summary

2-Bromo-2-cyclohexen-1

-ol is a functionalized cyclic allylic alcohol containing a vinylic bromine.[1][2][3] While valuable as a chiral building block, its disposal requires strict adherence to Halogenated Organic waste protocols.[2]

Immediate Hazards:

- Irritant: Severe eye and skin irritant; lachrymator potential.
- Reactivity: The allylic alcohol moiety is susceptible to acid-catalyzed rearrangement or dehydration.[2] The vinylic bromide is generally stable but can release hydrogen bromide (HBr) upon thermal decomposition.
- Incompatibility: violently incompatible with strong oxidizers (e.g., permanganates) and active metals (Li, Mg, Na).[1][2][3]

Pre-Disposal Assessment & Chemical Logic[1][2][3]

As a Senior Application Scientist, I emphasize that safe disposal is not just about "throwing it away"—it is about neutralizing potential energy and toxicity. You must understand the molecule's behavior in the waste stream.

The "Why" Behind the Protocol

- **Halogenated Classification:** The presence of the bromine atom mandates that this compound enters the Halogenated Waste Stream.[2] Mixing this with non-halogenated solvents (like acetone or ethanol waste) can result in significant regulatory fines and increased disposal costs (often 3x higher), as halogenated compounds require specific high-temperature incineration with scrubbers to capture acid gases (HBr/HCl).[1]
- **Stereochemical Integrity:** The "1" designation indicates a specific stereoisomer.[2] While stereochemistry does not alter the regulatory waste code, it often implies high purity. If the compound is expired but chemically intact, consider redistribution to internal synthetic chemistry groups before disposal.
- **Chemical Stability:**
 - **Vinyllic Bromide (C=C-Br):** Relatively inert to nucleophilic substitution compared to alkyl halides, but will release toxic fumes if burned in an open atmosphere.[1][2]
 - **Allylic Alcohol (C=C-C-OH):** Prone to oxidation.[1][2] Do not place in waste containers containing chromic acid or nitric acid, as this can lead to exothermic oxidation and pressure buildup.

Physical & Regulatory Data

Property	Value / Classification	Operational Implication
Physical State	Solid or Viscous Liquid (MP dependent on purity)	determines container type (Wide-mouth vs. Jerry can). [1] [2] [3]
Flash Point	> 90°C (Estimated)	Combustible. [1] [2] [3] Classify as Ignitable if in solvent.
Water Solubility	Low / Immiscible	Do not dispose of down the drain. [1] [3] [4]
RCRA Code (US)	D001 (if ignitable solvent) or Lab Pack	Must be listed on the hazardous waste manifest. [1] [2] [3]
Waste Stream	Halogenated Organic	Green Label (standard lab color code). [1] [2] [3] [5]

Step-by-Step Disposal Protocol

Phase A: Segregation (The Golden Rule)

CRITICAL: Never mix 2-Bromo-2-cyclohexen-1

-ol with:

- Strong Bases (NaOH, KOH): Can induce elimination reactions, generating reactive alkynes or benzyne-like intermediates.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Oxidizers: Risk of fire/explosion.[\[2\]](#)
- Aqueous Acid Waste: Keep separate to prevent phase separation and unexpected hydrolysis.[\[2\]](#)

Phase B: Containerization

- Select Container:

- For Pure Substance: Use the original glass vial if possible. Place the vial inside a sealable polyethylene bag (secondary containment) before placing it in the solid waste drum.
- For Solutions: Use a High-Density Polyethylene (HDPE) jerry can compatible with halogenated solvents.[1]
- Labeling:
 - Affix a hazardous waste tag immediately.[2][6]
 - Must Read: "Hazardous Waste - Halogenated Organic."[2][5][6][7]
 - Constituents: List "2-Bromo-2-cyclohexen-1-ol" explicitly. Do not use abbreviations like "BCO."

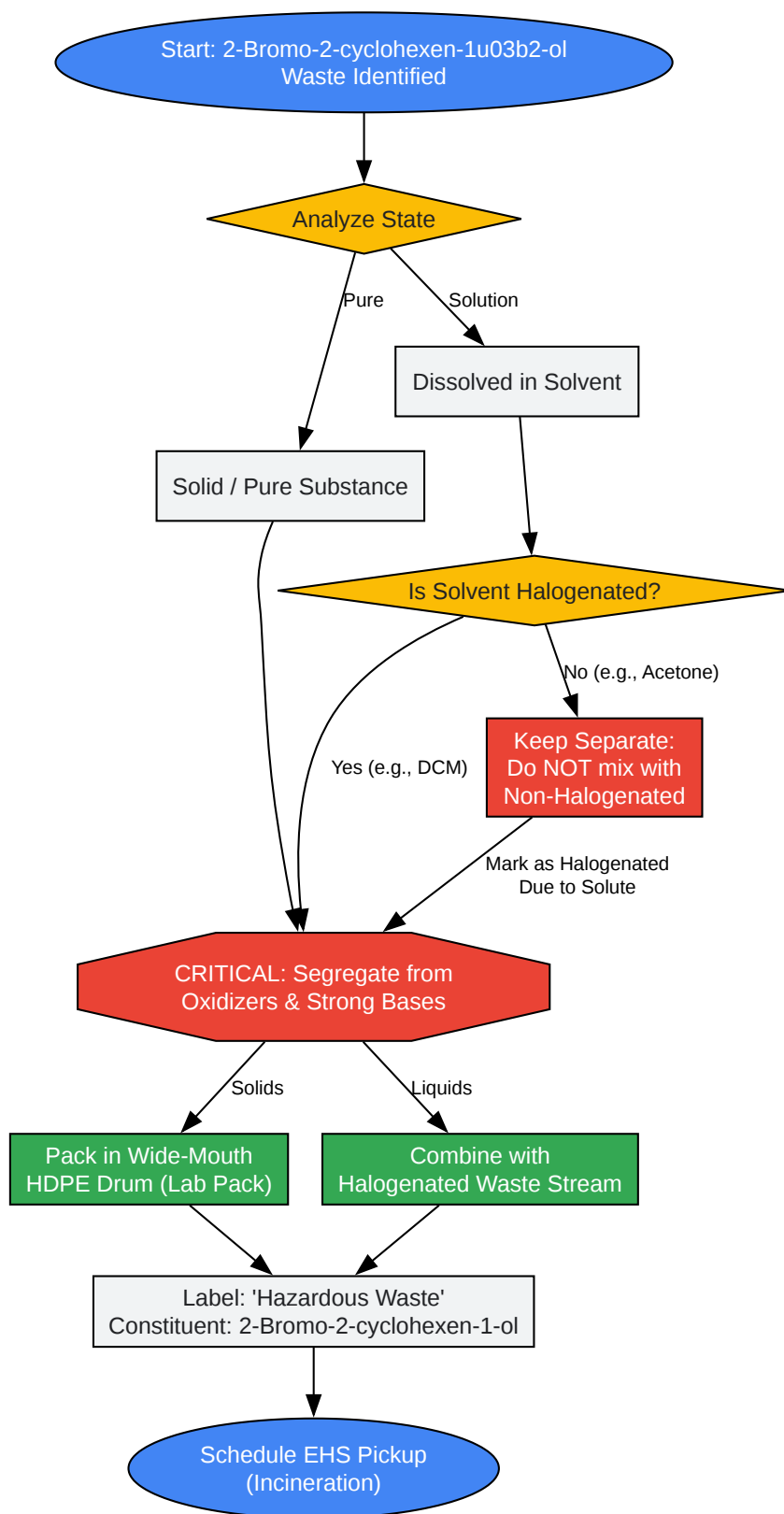
Phase C: Neutralization (Spill Contingency Only)

If a spill occurs:

- Evacuate the immediate area.[2][8]
- Don PPE (Nitrile gloves, safety goggles, lab coat).[2]
- Absorb liquid spills with Vermiculite or Activated Charcoal.
- Do not attempt to chemically neutralize the bromine moiety in the hood; the kinetics are too slow for emergency response. Package the absorbent as solid hazardous waste.

Decision Logic & Workflow

The following diagram illustrates the decision process for disposing of 2-Bromo-2-cyclohexen-1-ol, ensuring compliance and safety.



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Figure 1: Decision tree for the safe disposal of halogenated cyclic alcohols. Note that even if dissolved in a non-halogenated solvent, the presence of the brominated solute often mandates the entire mixture be treated as halogenated waste depending on concentration thresholds.[1]

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